

"CAS number and safety data for Tetraphosphorous triselenide"

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Compound of Interest

Compound Name: Tetraphosphorous triselenide

CAS No.: 1314-86-9

Cat. No.: B14744387

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An In-depth Technical Guide to Tetraphosphorus Triselenide: Properties, Safety, and Handling

Chemical Identification and Core Properties

Tetraphosphorus triselenide is an inorganic compound with a unique cage-like molecular structure. Accurate identification is the first step in safe and effective handling.

Table 1: Chemical Identification of Tetraphosphorus Triselenide

Identifier	Value	Source(s)
CAS Number	1314-86-9	[1][2][3][4]
Molecular Formula	P ₄ Se ₃	[1][2][4]
IUPAC Name	3,5,7-triselena-1,2,4,6-tetraphosphatricyclo[2.2.1.0 ^{2,6}]heptane	[1]

| Synonyms | Phosphorus selenide (P₄Se₃), Phosphorus triselenide [1][2][5] |

The physical and chemical properties of a substance are fundamental to understanding its behavior in a laboratory setting, influencing storage, handling, and reactivity.

Table 2: Physical and Chemical Properties of Tetraphosphorus Triselenide

Property	Value	Source(s)
Molecular Weight	360.8 g/mol	[1][4]
Appearance	Orange-red crystalline solid	[1][2][5]
Odor	Irritating odor	[1][2]
Melting Point	~245 °C	[5]
Boiling Point	~380 °C	[5]

| Key Reactivity | Decomposed by moist air |[1][2] |

Hazard Assessment and Toxicological Profile

The primary hazards associated with Tetraphosphorus triselenide stem from two core characteristics: its sensitivity to moisture and the inherent toxicity of selenium compounds.[1][2]

Physicochemical Hazards

The most critical physicochemical hazard is the compound's reactivity with moisture.[1][2] Upon contact with moist air, it decomposes. This decomposition can alter the compound's integrity, leading to unpredictable reactivity in experiments, and potentially release more hazardous selenium-containing byproducts. This air-sensitive nature dictates all handling and storage protocols.

Toxicological Hazards

The toxicity of P_4Se_3 is primarily attributed to its selenium content. Selenium is an essential trace element, but it is toxic at high concentrations.[6] The health effects are dependent on the dose, duration, and route of exposure.

Table 3: Summary of Toxicological Hazards

Hazard Type	Description	Source(s)
Acute Inhalation	Inhalation of selenium compounds can cause severe irritation of the mucous membranes and respiratory tract, potentially leading to pulmonary edema, bronchitis, and bronchial pneumonia.[6][7]	[6][7]
Acute Ingestion	Toxic if swallowed.[8][9] May cause gastrointestinal distress, nausea, vomiting, and a characteristic garlic odor on the breath.[7][10]	[7][8][9][10]
Skin & Eye Contact	Can cause irritation and potential burns upon contact with skin and eyes.[11][12]	[11][12]
Chronic Exposure	Long-term exposure to high levels of selenium can lead to "selenosis," with symptoms including skin discoloration, pathological deformation and loss of nails, hair loss, and excessive tooth decay.[6][7]	[6][7]

| Organ Damage | Prolonged or repeated exposure may cause damage to organs, particularly the liver and kidneys.[9][12] [[9][12] |

Occupational Exposure Limits

To mitigate the risks of selenium toxicity, regulatory bodies have established occupational exposure limits (OELs). These are typically measured as selenium (Se).

Table 4: Occupational Exposure Limits (as Se)

Limit	Value	Agency/Source
PEL (OSHA)	0.2 mg/m ³	[1][2]
TLV (ACGIH)	0.2 mg/m ³	[2]

| IDLH (NIOSH) | 1 mg/m³ |[1][2] |

Risk Mitigation: Safe Handling, Storage, and Emergency Protocols

A robust safety protocol is built on a clear understanding of the risks. For P₄Se₃, all procedures must be designed to prevent exposure to atmospheric moisture and to mitigate the risks of selenium toxicity.

Engineering Controls and Personal Protective Equipment (PPE)

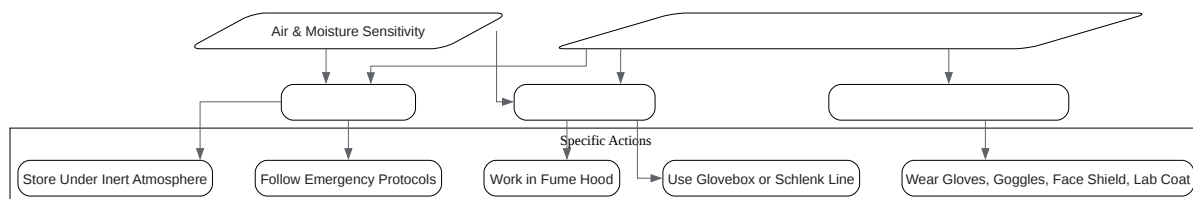
The primary engineering control is the mandatory use of an inert atmosphere for all manipulations. This is non-negotiable due to the compound's air-sensitive nature.

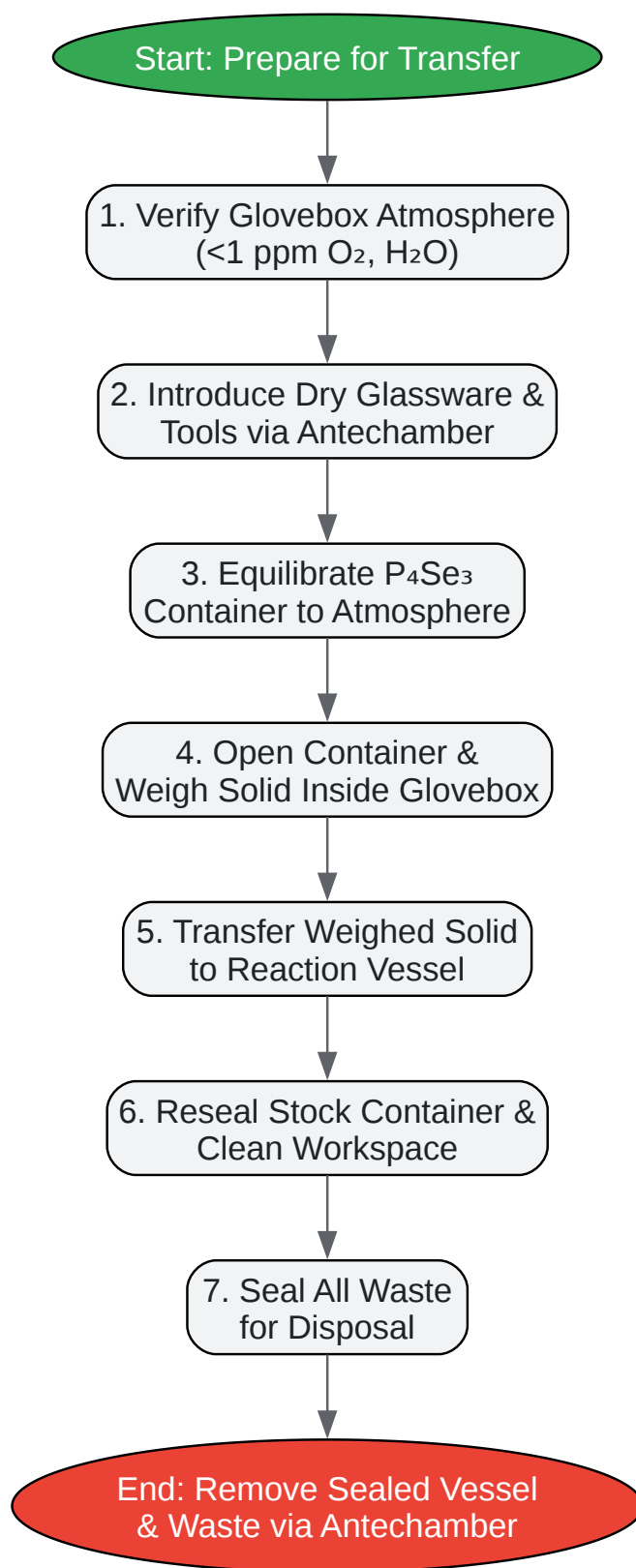
- **Glovebox:** The preferred method for handling and weighing P₄Se₃. A glovebox provides a sealed environment with a continuously purged inert atmosphere (e.g., nitrogen or argon), keeping oxygen and moisture levels below 1 ppm.[13][14]
- **Schlenk Line:** For certain solution-based manipulations, a Schlenk line can be used. This requires proficiency in air-free techniques to prevent atmospheric contamination.[15][16]
- **Ventilation:** All work should be conducted within a certified chemical fume hood to protect against inhalation of any fine particulates, even when using a glovebox or Schlenk line.

Personal Protective Equipment (PPE) is the final line of defense:

- **Eye Protection:** Chemical safety goggles and a full-face shield are required.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) must be worn. Always inspect gloves before use and use proper removal technique.

- Body Protection: A flame-resistant lab coat and closed-toe shoes are mandatory.
- Respiratory Protection: If there is any risk of dust generation outside of a contained system, a respirator with an appropriate particulate filter (e.g., N95 or higher) must be used.[[12](#)]





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Caption: Inert Atmosphere Handling Workflow for Tetraphosphorus Triselenide.

Emergency Procedures

In the event of exposure or a spill, immediate and correct action is vital.

- **Inhalation:** Move the affected person to fresh air at once. If breathing is difficult or has stopped, provide respiratory support and seek immediate medical attention. [8][9][17]* **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with soap and large amounts of water for at least 15 minutes. [11][12][17] Seek medical attention if irritation develops.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [11][18] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Immediately call a poison control center or seek emergency medical help. [8][9][19]* **Spill Cleanup:**
 - Evacuate all non-essential personnel from the area. [11] 2. Wear full PPE, including respiratory protection.
 - Carefully cover the spill with a dry, inert absorbent material like sand.
 - Gently sweep or scoop the material into a sealed, labeled container for hazardous waste disposal. [8][11] Avoid creating dust.
 - Ventilate the area and wash the spill site once the material has been removed. [11]

Synthesis Overview

For research applications, a high degree of purity is essential. A simplified method for the preparation of P_4Se_3 has been reported. The process involves refluxing yellow phosphorus and finely powdered gray selenium in n-heptane with powdered charcoal. Tetralin is then added, the heptane is distilled off, and the solution is heated. After filtration, the product crystallizes upon cooling. [20] Researchers should consult the primary literature for detailed parameters and safety considerations before attempting any synthesis. [20][21]

Conclusion

Tetraphosphorus triselenide is a valuable compound for specialized research, but it demands rigorous and informed handling protocols. Its dual hazards of air sensitivity and selenium-based toxicity require the mandatory use of inert atmosphere techniques and comprehensive personal protective equipment. By understanding the causality behind these safety measures—preventing decomposition and mitigating toxic exposure—researchers can ensure both personal safety and the integrity of their experimental outcomes.

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